

Application of Isazofos in Nematicide Efficacy Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Isazofos*

Cat. No.: *B052178*

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Introduction

Isazofos is an organophosphate nematicide and insecticide that has been utilized for the control of a variety of soil-dwelling pests. Its primary mode of action is the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of nematodes and insects. This inhibition leads to an accumulation of the neurotransmitter acetylcholine, resulting in paralysis and eventual death of the target organism. These application notes provide a summary of the available data on the efficacy of **Isazofos** against specific plant-parasitic nematodes and detailed protocols for conducting nematicide efficacy studies.

Data Presentation: Efficacy of Isazofos Against Plant-Parasitic Nematodes

The following tables summarize the quantitative data from a study evaluating the efficacy of **Isazofos** against lance (*Hoplolaimus galeatus*) and stunt (*Tylenchorhynchus dubius*) nematodes on turfgrass.

Table 1: Efficacy of **Isazofos** against *Hoplolaimus galeatus* on Turfgrass

Application Rate (kg a.i./ha)	Application Method	Days After First Application	Mean Number of Nematodes / 100 cm ³ soil	Percent Control
2.3	High-Pressure Injection (30° nozzle)	32	45	55%
2.3	High-Pressure Injection (60° nozzle)	32	40	60%
Control	Untreated	32	100	0%
2.3	High-Pressure Injection (60° nozzle)	61 (after 2nd application)	25	75%
Control	Untreated	61	100	0%

Table 2: Efficacy of **Isazofos** against *Tylenchorhynchus dubius* on Turfgrass

Application Rate (kg a.i./ha)	Application Method	Days After First Application	Mean Number of Nematodes / 100 cm ³ soil	Percent Control
2.3	High-Pressure Injection (30° nozzle)	32	110	45%
2.3	High-Pressure Injection (60° nozzle)	32	90	55%
Control	Untreated	32	200	0%
2.3	High-Pressure Injection (60° nozzle)	61 (after 2nd application)	60	70%
Control	Untreated	61	200	0%

Experimental Protocols

Protocol 1: Efficacy of Isazofos against Turfgrass Nematodes (*Hoplolaimus galeatus* and *Tylenchorhynchus dubius*)

This protocol is based on the methodology described in studies evaluating **Isazofos** for the control of nematodes on turfgrass.

1. Experimental Site and Plot Design:

- Select a turfgrass area (e.g., golf course fairway, research plot) with a known infestation of the target nematodes.
- Establish plots of a suitable size (e.g., 1.5 m x 3.0 m) arranged in a randomized complete block design with a sufficient number of replicates (e.g., 4-5).

2. Treatment Application:

- Nematicide: **Isazofos** emulsifiable concentrate (EC) formulation.
- Application Rate: Prepare a solution to deliver the desired rate of active ingredient (e.g., 2.3 kg a.i./ha).
- Application Method: Utilize a high-pressure liquid injector calibrated to deliver the nematicide solution into the root zone of the turfgrass. Different nozzle angles (e.g., 30° and 60°) can be tested.
- Control: Include untreated control plots that receive no nematicide application. A water-only application using the same injection method can also be included.

3. Post-Application Maintenance:

- Irrigate the plots immediately after application to wash the nematicide off the foliage and into the soil profile.
- Maintain the turfgrass according to standard practices for the specific grass type.

4. Data Collection:

- Collect soil samples from each plot at predetermined intervals (e.g., 16, 32, 43, 61 days after treatment).
- Use a standard soil probe to collect multiple cores from each plot to a depth of 10-15 cm.
- Combine the cores from each plot to form a composite sample.

5. Nematode Extraction and Counting:

- Extract nematodes from a subsample of soil (e.g., 100 cm³) using a standard method such as centrifugal flotation or Baermann funnel technique.
- Identify and count the target nematode species under a dissecting microscope.

6. Data Analysis:

- Analyze the nematode count data using appropriate statistical methods (e.g., ANOVA) to determine the effect of the **Isazofos** treatments compared to the control.
- Calculate the percentage of nematode control for each treatment.

Protocol 2: General Protocol for Efficacy of Isazofos against Root-Knot Nematodes (*Meloidogyne* spp.) on a Susceptible Crop (e.g., Tomato, Cucumber)

This is a generalized protocol as specific studies with detailed methodologies for **Isazofos** against root-knot nematodes on these crops were not readily available. Researchers should adapt this protocol based on their specific experimental conditions.

1. Plant Material and Growth Conditions:

- Use a susceptible cultivar of the host plant (e.g., tomato 'Rutgers', cucumber 'Poinsett 76').
- Grow seedlings in a sterilized soil mix in a greenhouse or controlled environment.

2. Nematode Inoculum:

- Use a pure culture of the target root-knot nematode species (e.g., *Meloidogyne incognita*).
- Extract eggs from infected plant roots using a sodium hypochlorite solution.
- Calibrate the egg suspension to a known concentration.

3. Experimental Design and Inoculation:

- Transplant seedlings into individual pots containing sterilized soil.
- Arrange the pots in a completely randomized design with sufficient replications.
- Inoculate each pot with a standardized number of nematode eggs (e.g., 5,000 eggs per pot) a few days after transplanting.

4. **Isazofos** Application:

- Nematicide: **Isazofos** formulation (e.g., granular or emulsifiable concentrate).
- Application Rate: Apply **Isazofos** at different rates to determine the dose-response relationship. The rates should be calculated based on the soil volume or surface area of the pot.
- Application Method:
 - Granular: Incorporate the granules into the soil at the time of transplanting or as a side-dressing.
 - Emulsifiable Concentrate: Apply as a soil drench, ensuring even distribution of the solution.
- Control: Include an untreated, inoculated control group and a non-inoculated, untreated control group.

5. Data Collection (4-6 weeks after inoculation):

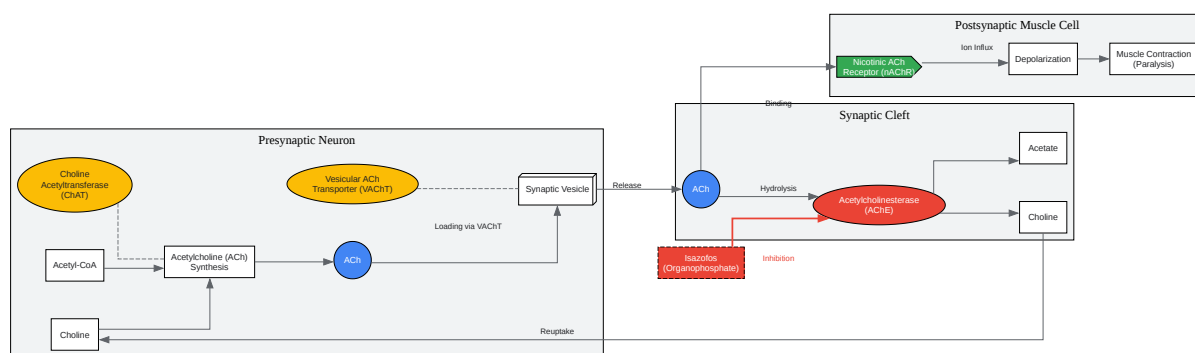
- Plant Growth Parameters: Measure shoot height, shoot fresh and dry weight, and root fresh and dry weight.

- Nematode Parameters:
 - Root Gall Index: Score the severity of root gall on a scale of 0 to 5 or 0 to 10.
 - Egg Mass Number: Stain the roots with phloxine B and count the number of egg masses.
 - Nematodes in Soil: Extract and count the number of second-stage juveniles (J2s) from the soil in each pot.

6. Data Analysis:

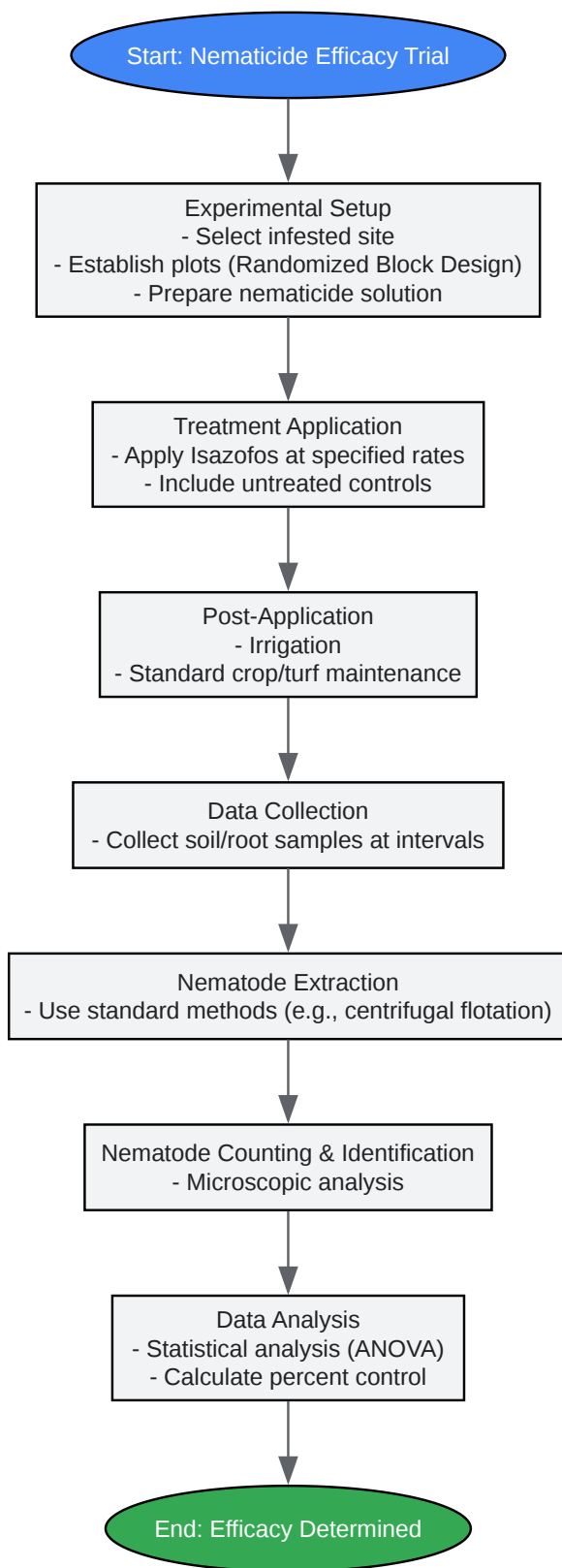
- Statistically analyze the data to compare the effects of different **Isazofos** concentrations on plant growth and nematode reproduction parameters.

Mandatory Visualization



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Caption: Cholinergic signaling at the nematode neuromuscular junction and the inhibitory action of **Isazofos**.



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Caption: General workflow for conducting a nematicide efficacy trial with **Isazofos**.

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